

CAY10580 Technical Support Center: Best Practices for Handling and Aliquoting

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Compound of Interest

Compound Name: CAY10580

Cat. No.: B593249

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the best practices for handling and aliquoting **CAY10580**. It includes frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **CAY10580** upon receipt?

CAY10580 is supplied as a solution in ethanol and should be stored at -20°C.^{[1][2]} When stored correctly, the compound is stable for at least two years.^{[1][2]}

Q2: What is the solubility of **CAY10580** in different solvents?

The solubility of **CAY10580** varies depending on the solvent. For detailed solubility information, please refer to the table below.

Q3: How do I prepare a stock solution of **CAY10580** in a different solvent?

To change the solvent, the ethanol can be evaporated under a gentle stream of nitrogen. Immediately after, the solvent of choice, such as DMSO or dimethyl formamide (purged with an inert gas), can be added.^[1]

Q4: Can I prepare an aqueous solution of **CAY10580**?

Yes, an organic solvent-free aqueous solution can be prepared by evaporating the initial ethanol solvent and directly dissolving the neat oil in an aqueous buffer, such as PBS (pH 7.2).
[1] However, it is not recommended to store aqueous solutions for more than one day.[1]

Q5: What is the mechanism of action of **CAY10580**?

CAY10580 is a selective agonist of the Prostaglandin E2 (PGE2) receptor EP4.[2][3][4] The EP4 receptor is a Gs protein-coupled receptor that, upon activation, stimulates the production of the second messenger cyclic AMP (cAMP).[2]

Quantitative Data Summary

Property	Value	Citations
Molecular Formula	C19H35NO4	[1][2]
Formula Weight	341.5 g/mol	[1][2]
Purity	≥96%	[1][2]
Supplied As	A solution in ethanol	[1]
Storage Temperature	-20°C	[1][2]
Stability	≥ 2 years	[1][2]
Solubility in DMF	~10 mg/mL	[1][2]
Solubility in DMSO	~10 mg/mL	[1][2]
Solubility in Ethanol	~20 mg/mL	[2]
Solubility in PBS (pH 7.2)	~2.5 mg/mL	[1][2]

Experimental Protocols

Protocol 1: Preparation of a DMSO Stock Solution

- If starting with **CAY10580** in ethanol, evaporate the ethanol under a gentle stream of dry nitrogen gas.

- Once the ethanol is completely evaporated, add the desired volume of dimethyl sulfoxide (DMSO) to the neat oil.
- Vortex briefly to ensure the compound is fully dissolved. The solubility in DMSO is approximately 10 mg/mL.[\[1\]](#)[\[2\]](#)
- Aliquot the DMSO stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

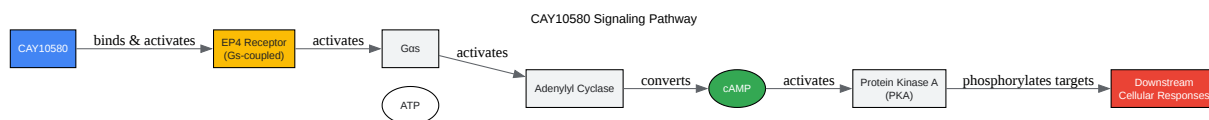
Protocol 2: Preparation of an Aqueous Working Solution from a DMSO Stock

- Thaw a single-use aliquot of the **CAY10580** DMSO stock solution.
- Further dilute the stock solution into your aqueous buffer or isotonic saline of choice to the desired final concentration.[\[1\]](#)
- Ensure that the final concentration of the organic solvent is insignificant, as it may have physiological effects.[\[1\]](#)
- It is recommended to prepare aqueous solutions fresh for each experiment and not to store them for more than one day.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in aqueous solution	The solubility of CAY10580 in aqueous buffers is limited (~2.5 mg/mL in PBS, pH 7.2). [1][2] The concentration may be too high. The aqueous solution may have been stored for too long.	Prepare a fresh aqueous solution for each experiment. Ensure the final concentration does not exceed the solubility limit. If a higher concentration is needed, consider using a co-solvent, but be mindful of its potential effects on the experiment.
Compound appears inactive	Improper storage leading to degradation. Repeated freeze-thaw cycles of stock solutions. The compound may have degraded in an aqueous solution that was stored for too long.	Ensure the compound has been stored at -20°C.[1][2] Use single-use aliquots to avoid freeze-thaw cycles. Always prepare fresh aqueous solutions for each experiment. [1]
Inconsistent experimental results	Inaccurate pipetting of the viscous stock solution. Incomplete dissolution of the compound. Degradation of the compound.	Use positive displacement pipettes for viscous solutions. Visually inspect to ensure complete dissolution before making further dilutions. Follow proper storage and handling procedures to prevent degradation.

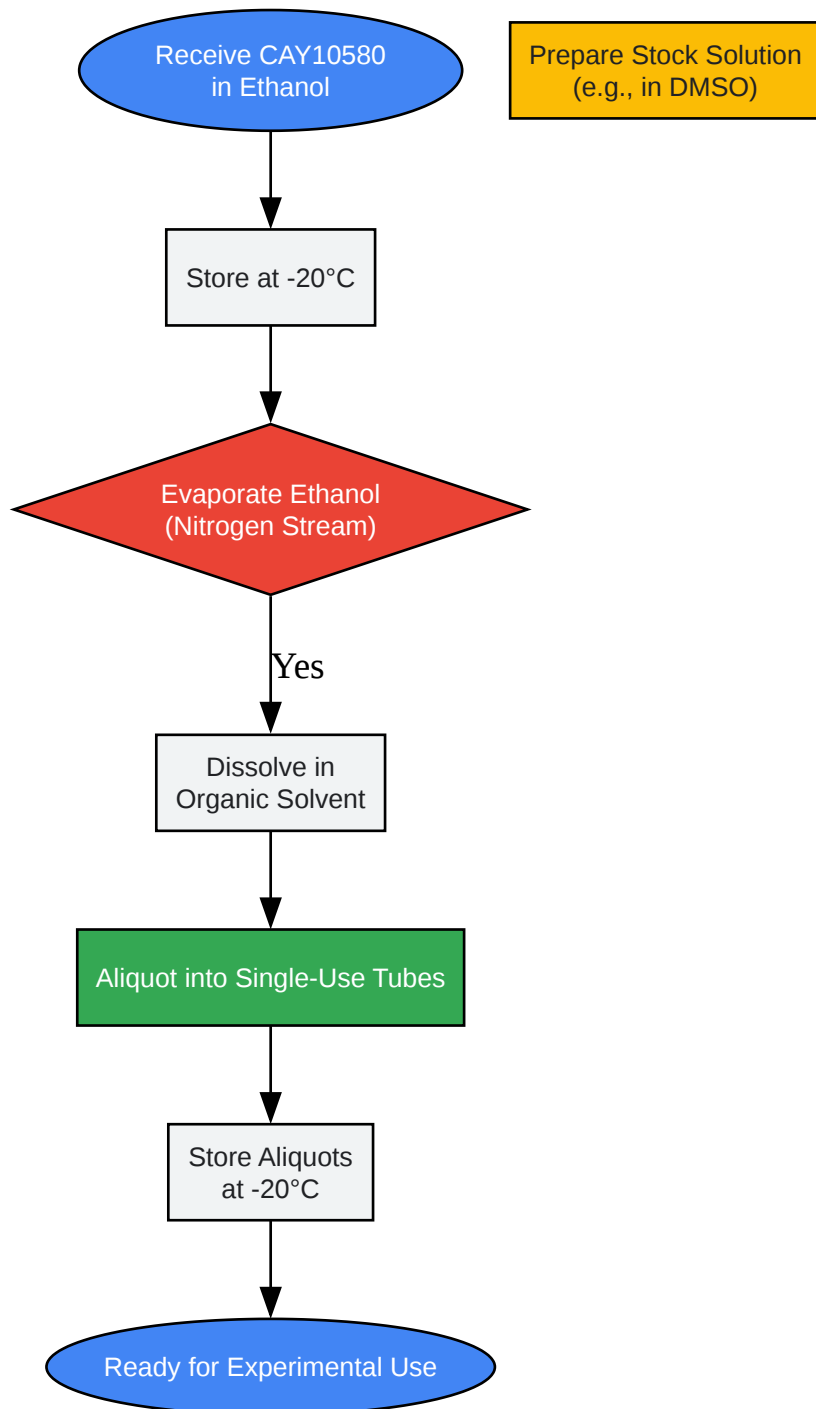
Visualizations



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Caption: **CAY10580** activates the EP4 receptor, leading to cAMP production.

Recommended Aliquoting Workflow for CAY10580



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Caption: Workflow for preparing and storing **CAY10580** stock solutions.

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